

4-Chloronaphthalene-1-sulfonyl chloride molecular weight

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Compound of Interest

Compound Name: 4-Chloronaphthalene-1-sulfonyl
chloride

CAS No.: 64318-08-7

Cat. No.: B1606619

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An In-Depth Technical Guide to **4-Chloronaphthalene-1-sulfonyl chloride**: Properties, Synthesis, and Applications

Introduction

4-Chloronaphthalene-1-sulfonyl chloride is a highly reactive, bifunctional organic compound that serves as a critical building block in modern synthetic chemistry. Characterized by a chlorinated naphthalene core and a sulfonyl chloride functional group, this reagent is of significant interest to researchers in medicinal chemistry, agrochemical development, and materials science. Its utility stems from the high electrophilicity of the sulfonyl chloride moiety, which readily undergoes nucleophilic substitution to form stable sulfonamides, sulfonates, and other derivatives. This guide, prepared for researchers, scientists, and drug development professionals, provides a comprehensive overview of its physicochemical properties, synthesis, reactivity, and safe handling, grounded in established scientific principles and field-proven insights.

Part 1: Core Physicochemical Properties and Characterization

A thorough understanding of a reagent's physical and chemical properties is the foundation of its effective application. **4-Chloronaphthalene-1-sulfonyl chloride** is a solid at room temperature, a property that facilitates its handling and weighing in a laboratory setting.^[1] The key identifiers and properties are summarized below.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Weight	261.12 g/mol	^[1] ^[2]
Molecular Formula	C ₁₀ H ₆ Cl ₂ O ₂ S	^[1] ^[2] ^[3]
CAS Number	64318-08-7	^[1] ^[2] ^[3]
Physical Form	Solid	^[1]
Melting Point	90-92 °C	^[3]
Purity (Typical)	95-97%	^[1] ^[4]
InChI Key	IWWVSFPGXLWBPN-UHFFFAOYSA-N	^[1]

Structural Characterization Insights

While raw spectral data is batch-specific, a Senior Application Scientist anticipates key features for quality control and reaction monitoring.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The spectrum is expected to show a complex series of multiplets in the aromatic region (typically 7.0-8.5 ppm). The protons on the naphthalene ring will exhibit coupling patterns influenced by both the chloro and sulfonyl chloride substituents. The distinct electronic environments of each proton provide a unique fingerprint for structural confirmation.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The spectrum will display ten distinct signals for the naphthalene carbons. The carbons directly attached to the chlorine and the

sulfonyl chloride group will be significantly shifted downfield due to the electron-withdrawing effects of these substituents.

- IR (Infrared) Spectroscopy: The most prominent and diagnostic peaks will be the strong, characteristic asymmetric and symmetric stretching vibrations of the S=O bonds in the sulfonyl chloride group, typically found around 1375 cm^{-1} and 1185 cm^{-1} , respectively.
- MS (Mass Spectrometry): The mass spectrum will show a molecular ion peak (M^+) corresponding to the molecular weight. Critically, the isotopic pattern of the two chlorine atoms (^{35}Cl and ^{37}Cl) will result in a characteristic M, M+2, and M+4 pattern, providing definitive confirmation of the presence of two chlorine atoms in the molecule.

Part 2: Synthesis and Mechanistic Considerations

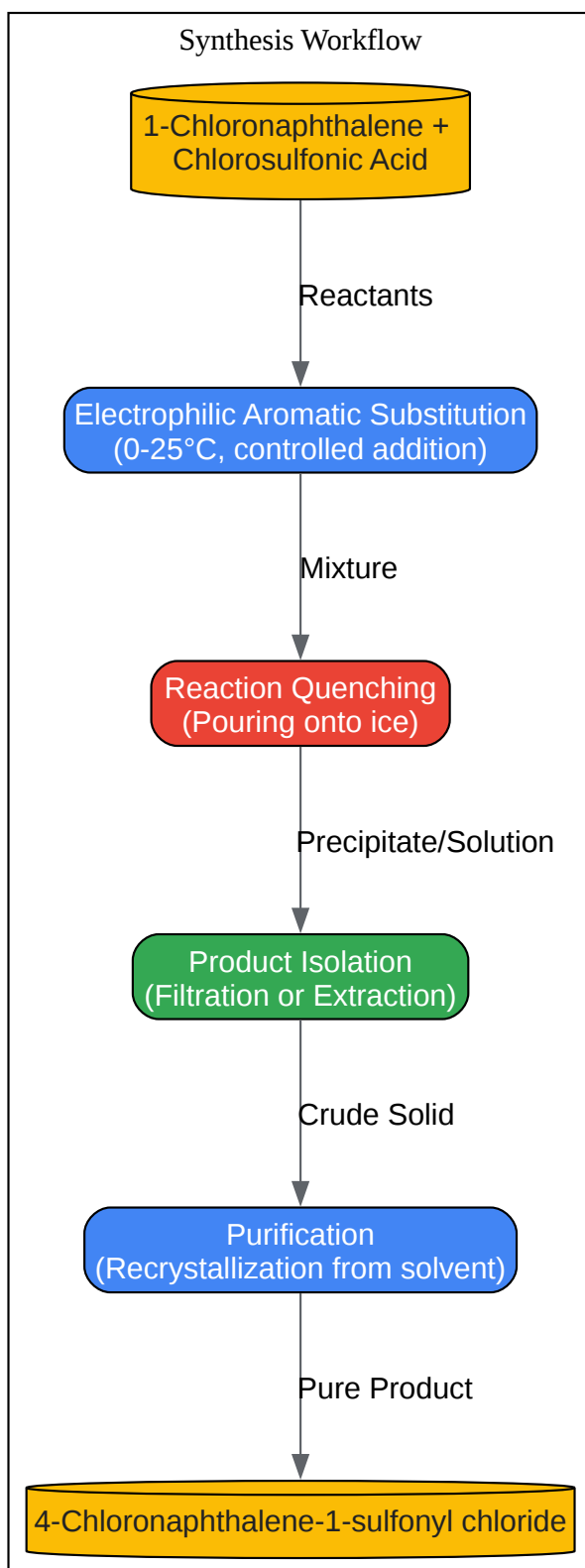
The most common and industrially viable method for synthesizing aryl sulfonyl chlorides is through the direct chlorosulfonation of the corresponding aromatic precursor.^{[5][6]} In this case, **4-chloronaphthalene-1-sulfonyl chloride** is prepared from 1-chloronaphthalene.^[7]

The Chemistry: Electrophilic Aromatic Substitution

The underlying mechanism is a classic electrophilic aromatic substitution (EAS). Chlorosulfonic acid (ClSO_3H) serves as the source of the electrophile. The reaction proceeds via the attack of the electron-rich naphthalene ring on the electrophilic sulfur atom of the chlorosulfonic acid.

The directing effects of the chlorine atom on the naphthalene ring favor substitution at the ortho and para positions. While a mixture of isomers is possible, reaction conditions can be optimized to favor the formation of the 1,4-substituted product.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **4-chloronaphthalene-1-sulfonyl chloride**.

Detailed Laboratory Protocol: Synthesis from 1-Chloronaphthalene

This protocol is a representative method and must be performed with strict adherence to all institutional safety guidelines.

- **Preparation:** In a three-necked, round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a gas outlet connected to a scrubber (to neutralize HCl gas), add 1-chloronaphthalene (1.0 eq). Cool the flask to 0°C in an ice-water bath.
- **Reagent Addition:** Slowly add chlorosulfonic acid (3.0-4.0 eq)[6] dropwise via the dropping funnel over 1-2 hours. **Causality:** A slow, controlled addition at low temperature is critical to manage the highly exothermic nature of the reaction and to minimize the formation of undesired byproducts.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 4-6 hours, or until TLC/GC-MS analysis indicates the consumption of the starting material.
- **Quenching:** Carefully and slowly pour the reaction mixture onto a large volume of crushed ice with vigorous stirring. **Causality:** This step serves two purposes: it quenches any unreacted chlorosulfonic acid and precipitates the solid organic product, which has low solubility in water.[8]
- **Isolation:** Collect the precipitated solid by vacuum filtration. Wash the solid thoroughly with cold water until the filtrate is neutral to pH paper.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as a mixture of hexanes and ethyl acetate, to yield the final product as a solid.
- **Validation:** Confirm the identity and purity of the product using the characterization methods outlined in Part 1 (m.p., NMR, IR).

Part 3: Chemical Reactivity and Core Applications

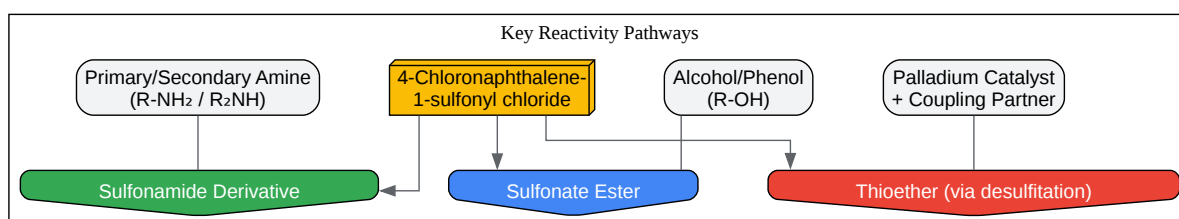
The synthetic utility of **4-chloronaphthalene-1-sulfonyl chloride** is dominated by the reactivity of its sulfonyl chloride group. This functional group is an excellent electrophile, making it a

prime target for a wide array of nucleophiles.

Primary Application: Sulfonamide Synthesis

The formation of a sulfonamide linkage is arguably the most important reaction of this compound. The sulfonamide motif is a privileged structure in medicinal chemistry, found in a vast number of FDA-approved drugs.[9][10] The reaction of **4-chloronaphthalene-1-sulfonyl chloride** with a primary or secondary amine yields a highly stable N-substituted sulfonamide.

Reactivity Pathways Diagram



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Caption: Major reaction pathways for **4-chloronaphthalene-1-sulfonyl chloride**.

Detailed Laboratory Protocol: General Sulfonamide Formation

- Setup: Dissolve **4-chloronaphthalene-1-sulfonyl chloride** (1.0 eq) in a suitable aprotic solvent (e.g., dichloromethane or THF) in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Nucleophile Addition: Add a primary or secondary amine (1.1 eq) to the solution.
- Base Addition: Add a non-nucleophilic base, such as triethylamine or pyridine (1.5-2.0 eq).
Causality: The base is essential to neutralize the hydrochloric acid (HCl) generated during

the reaction. This prevents the protonation of the amine nucleophile, which would render it unreactive, and drives the reaction to completion.

- **Reaction Monitoring:** Stir the reaction at room temperature and monitor its progress by Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, wash the mixture with a dilute acid solution (e.g., 1M HCl) to remove excess base and amine, followed by a wash with brine. Dry the organic layer over an anhydrous salt (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate under reduced pressure.
- **Purification:** The resulting crude sulfonamide can be purified by flash column chromatography on silica gel or by recrystallization.
- **Self-Validation:** The success of the protocol is validated by the complete consumption of the starting sulfonyl chloride (monitored by TLC) and the appearance of a new, less polar product. The final structure should be confirmed by spectroscopic methods.

Other Applications

- **Sulfonate Esters:** Reaction with alcohols or phenols in the presence of a base yields sulfonate esters, which are valuable intermediates and can act as leaving groups in subsequent reactions.
- **Chemical Probes:** The reactive nature of the sulfonyl chloride allows it to be used to covalently label proteins and other biological macromolecules, making it a useful tool for creating chemical probes.^[5]
- **Cross-Coupling Reactions:** Modern palladium-catalyzed methods can achieve reductive coupling of sulfonyl chlorides to form thioethers, a reaction that proceeds via the extrusion of sulfur dioxide.^[11]

Part 4: Safety, Handling, and Storage

Scientific integrity demands a commitment to safety. **4-Chloronaphthalene-1-sulfonyl chloride** is a hazardous substance and must be handled with appropriate precautions.

GHS Hazard Information

Hazard Class	Statement	GHS Code	Source(s)
Skin Corrosion	Causes severe skin burns and eye damage	H314	[12] [13]
Eye Damage	Causes serious eye damage	H318	[3]
Acute Toxicity	Harmful if swallowed	H302	[14]
Respiratory Irritation	May cause respiratory irritation	H335	[14]
Aquatic Hazard	Very toxic to aquatic life with long lasting effects	H410	[14]

Protocol for Safe Handling

- Engineering Controls: Always handle this compound in a certified chemical fume hood to avoid inhalation of dust or vapors.[\[8\]](#)[\[14\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[8\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tight-sealing safety goggles and a face shield.[\[15\]](#)
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves before use and dispose of contaminated gloves properly.[\[14\]](#)
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.[\[15\]](#)
- Spill Response: In case of a spill, evacuate the area. Do not allow the material to enter drains or waterways.[\[8\]](#) Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for chemical waste disposal.
- First Aid:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[\[12\]](#)
- Skin: Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water. Seek immediate medical attention.[\[12\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[12\]](#)

Storage

Store in a tightly sealed container in a cool, dry, and well-ventilated area away from moisture and incompatible materials such as strong bases and oxidizing agents. The compound is moisture-sensitive, and reaction with water can release corrosive HCl gas.

Conclusion

4-Chloronaphthalene-1-sulfonyl chloride is a versatile and powerful reagent for the modern organic chemist. Its value is anchored in the predictable and efficient reactivity of the sulfonyl chloride group, which provides a direct route to the synthetically and biologically important sulfonamide linkage. By understanding its properties, synthesis, and reactivity, and by adhering strictly to safety protocols, researchers can effectively leverage this compound to advance projects in drug discovery, agrochemical synthesis, and beyond.

References

- 4-Chloro-naphthalene-1-sulfonyl chloride. Oakwood Chemical. [\[Link\]](#)
- Synthesis of sulfonyl chloride substrate precursors. Columbia University. [\[Link\]](#)
- SAFETY DATA SHEET - 4-Chloro-1-naphthol. Acros Organics. [\[Link\]](#)
- Selective Late-Stage Sulfonyl Chloride Formation from Sulfonamides Enabled by Pyry-BF₄. Angewandte Chemie International Edition. [\[Link\]](#)

- Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. PubMed Central. [[Link](#)]
- Selective Late-Stage Sulfonyl Chloride Formation from Sulfonamides Enabled by Pyry-BF₄. Wiley Online Library. [[Link](#)]
- Reaction of sulfonyl chloride derivatives. ResearchGate. [[Link](#)]
- Naphthalene-2-Sulfonyl Chloride. Anshul Specialty Molecules. [[Link](#)]
- Process for the preparation of 4-chlorobenzenesulfonyl chloride.

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Sources

- 1. 4-Chloro-naphthalene-1-sulfonyl chloride | CymitQuimica [cymitquimica.com]
- 2. scbt.com [scbt.com]
- 3. 4-Chloro-naphthalene-1-sulfonyl chloride [oakwoodchemical.com]
- 4. 4-chloronaphthalene-1-sulfonyl chloride,64318-08-7 [rovathin.com]
- 5. Buy 8-Chloronaphthalene-1-sulfonyl chloride | 82-74-6 [smolecule.com]
- 6. CA1205491A - Process for the preparation of 4- chlorobenzenesulfonyl chloride - Google Patents [patents.google.com]
- 7. 4-CHLORO-NAPHTHALENE-1-SULFONYL CHLORIDE synthesis - chemicalbook [chemicalbook.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. d-nb.info [d-nb.info]
- 10. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]

- [12. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
- [13. 1-萘磺酰氯 97% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [14. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [15. spectrumchemical.com \[spectrumchemical.com\]](#)
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